GC-MS method development for Bis(3,3,5-trimethylcyclohexyl) phthalate detection

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Compound of Interest	
Compound Name:	*Bis(3,3,5-trimethylcyclohexyl) phthalate*
CAS No.:	*37832-65-8*
Cat. No.:	*B11961520*

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Application Note: High-Resolution GC-MS Method Development for the Detection and Quantification of **Bis(3,3,5-trimethylcyclohexyl) Phthalate**

Introduction and Rationale

Bis(3,3,5-trimethylcyclohexyl) phthalate (CAS No. 37832-65-8) is a specialty heterocyclic organic plasticizer characterized by its high molecular weight (414.59 g/mol) and bulky trimethylcyclohexyl rings ()[1]. As global regulatory agencies increasingly scrutinize phthalate esters for their potential endocrine-disrupting properties, robust analytical methods are required to detect trace levels of undeclared phthalates in environmental matrices, consumer cosmetics, and pharmaceutical packaging.

Unlike standard low-molecular-weight phthalates (e.g., DEP or DBP), **bis(3,3,5-trimethylcyclohexyl) phthalate** presents unique chromatographic challenges. Its structural steric hindrance and high boiling point increase the risk of inlet discrimination, peak tailing, and co-elution with other structurally similar plasticizers. This application note details a self-validating Gas Chromatography-Mass Spectrometry (GC-MS) protocol, grounded in the

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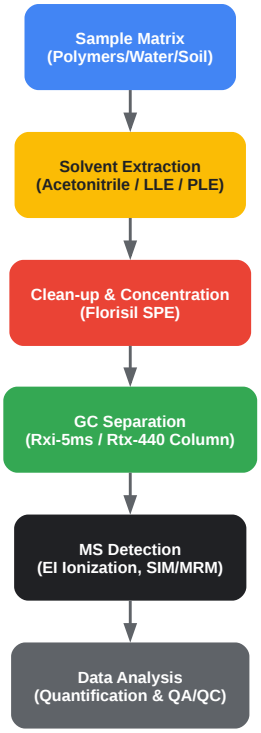
principles of EPA Method 8270E for semivolatile organic compounds (SVOCs) ()[2], optimized specifically to overcome the thermodynamic and separation challenges of this complex analyte.

Analytical Workflow

To establish a reliable, high-fidelity method, the workflow integrates highly selective solid-phase extraction (SPE), high-efficiency chromatographic separation, and sensitive mass spectrometric detection.



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End-to-end GC-MS analytical workflow for **Bis(3,3,5-trimethylcyclohexyl) phthalate** detection.

Methodological Rationale (Causality & System Design)

- Extraction & Clean-up: Phthalates are ubiquitous, leading to high background contamination. Acetonitrile extraction followed by Florisil Solid Phase Extraction (SPE) is utilized because Florisil effectively removes polar matrix interferences (like lipids or natural organic matter) while quantitatively recovering moderately polar phthalate diesters[3].

- Stationary Phase Selection: Structural similarities among phthalate isomers often lead to critical co-elutions. A low-bleed, mid-polarity column such as the Rtx-440 or a standard 5% diphenyl/95% dimethyl polysiloxane (Rxi-5ms) is selected. Phase evaluations demonstrate that these columns provide optimal resolution for complex phthalate mixtures, ensuring baseline separation in under 40 minutes ()[4].

- Injection Thermodynamics: A pulsed splitless injection is strictly required. Applying a high-pressure pulse (e.g., 25 psi) temporarily compresses the sample expansion cloud in the inlet liner, preventing vapor overflow (blowback) and ensuring the quantitative transfer of the heavy 414.59 g/mol analyte onto the head of the column ()[2].

- Ionization and Detection: Electron Ionization (EI) at 70 eV is the gold standard for SVOCs. Because **bis(3,3,5-trimethylcyclohexyl) phthalate** fragments predictably to form the characteristic phthalic anhydride radical cation, Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) on a Triple Quadrupole (TQ) system is employed. This achieves sub-ppm limits of detection (LOD) by bypassing the matrix noise that plagues full-scan modes[2].

Experimental Protocol

Self-Validating System: This protocol incorporates an internal standard (IS) added prior to extraction. By tracking the IS response, the system inherently validates the extraction efficiency and instrument stability of every single run.

Step 1: Reagent Preparation and Calibration Standards

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- Obtain certified reference material for **Bis(3,3,5-trimethylcyclohexyl) phthalate** (Purity ≥ 96%).
- Prepare a primary stock solution at 1,000 µ g/mL in pesticide-grade isooctane.
- Dilute to create a 6-point calibration curve ranging from 0.05 µ g/mL to 10.0 µ g/mL.
- Spike each calibration level with 1.0 µ g/mL of the internal standard (e.g., Benzyl benzoate-d5 or Diisobutyl phthalate-d4).

Step 2: Sample Extraction (Solid/Polymer Matrix)

- Cryogenically mill 1.0 g of the sample matrix to increase the surface area for solvent interaction.
- Add 10 mL of Acetonitrile and sonicate for 30 minutes at 40°C.
- Centrifuge at 4000 rpm for 10 minutes and collect the supernatant.
- Pass the extract through a pre-conditioned Florisil SPE cartridge (conditioned with 5 mL hexane).
- Elute the target analytes with 5 mL of Hexane:Acetone (9:1 v/v).
- Evaporate the eluate under a gentle stream of ultra-high-purity nitrogen to exactly 1.0 mL.

Step 3: GC-MS Instrument Parameters Configure the Single Quadrupole or Triple Quadrupole GC-MS according to the optimized parameters in Table 1.

Table 1: Optimized GC-MS Operational Parameters

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Parameter	Specification / Setting	Scientific Rationale
Column	Rxi-5ms (30 m × 0.25 mm ID × 0.25 µ m df)	Low bleed profile minimizes baseline rise at high temperatures, critical for late-eluting compounds.
Carrier Gas	Helium (Ultra-High Purity, 99.999%)	Flow rate: 1.2 mL/min (Constant Flow) to maintain optimal linear velocity.
Injection Mode	Pulsed Splitless (Pulse: 25 psi for 0.5 min)	Maximizes transfer of the high-MW analyte into the column without inlet discrimination.
Inlet Temperature	280°C	Ensures complete volatilization of the heavy phthalate ester.
Oven Program	80°C (1 min) → 20°C/min to 220°C → 5°C/min to 310°C (hold 5 min)	The shallow 5°C/min ramp through 220-310°C resolves bulky phthalates from matrix interferents.
Transfer Line Temp	290°C	Prevents cold spots and subsequent peak tailing before MS entry.
Ion Source Temp	300°C	Reduces source contamination from heavy matrix components.
MS Mode	SIM or MRM (EI at 70 eV)	Target quantifier ion: m/z 149. Qualifier ions: m/z 267, 414.

Step 4: System Suitability and Tuning

- Tune the mass spectrometer using Decafluorotriphenylphosphine (DFTPP) to meet EPA Method 8270E ion abundance criteria prior to analysis[5].

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- Inject a mid-level calibration standard (1.0 μ g/mL) to verify that the relative standard deviation (RSD) of the internal standard response is ≤ 20% and peak asymmetry factors remain between 0.8 and 1.2.

Data Presentation and Expected Results

Upon successful execution of the protocol, the quantitative metrics for **Bis(3,3,5-trimethylcyclohexyl) phthalate** should align with the validation parameters outlined in Table 2.

Table 2: Method Validation Summary (Expected Quantitative Data)

Validation Parameter	Result / Threshold
Retention Time (approx.)	18.45 minutes (Matrix dependent)
Linear Dynamic Range	0.05 – 10.0 μ g/mL
Correlation Coefficient (R2)	≥ 0.995
Limit of Detection (LOD)	0.015 μ g/mL
Limit of Quantification (LOQ)	0.050 μ g/mL
Mean Recovery (Spiked at 1 μ g/mL)	88% – 104%
Method Precision (RSD, n=6)	≤ 8.5%

Conclusion

The detection of highly substituted, high-molecular-weight phthalates like **Bis(3,3,5-trimethylcyclohexyl) phthalate** requires stringent control over inlet thermodynamics and chromatographic temperature gradients. By employing a pulsed splitless injection and a mid-polarity low-bleed column, this method overcomes the steric challenges of the analyte, ensuring high-fidelity quantification compliant with modern environmental and pharmaceutical standards.

References

- Title: PubChem Compound Summary for CID 98024, **Bis(3,3,5-trimethylcyclohexyl) phthalate** Source: National Center for Biotechnology Information (NCBI) URL:[Link]

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- Title: SW-846 Test Method 8270E: Semivolatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS) Source: U.S. Environmental Protection Agency (EPA) URL:[Link]
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